

# A Comparative Guide to the Reactivity of Tribromide Anion with Organic Substrates

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## Compound of Interest

Compound Name: Tribromide anion

CAS No.: 14522-80-6

Cat. No.: B12815257

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The **tribromide anion** ( $\text{Br}_3^-$ ), a readily available and safer alternative to molecular bromine, serves as a versatile brominating agent for a wide range of organic substrates. Its reactivity, however, varies significantly depending on the nature of the substrate. This guide provides an objective comparison of the reactivity of the **tribromide anion** with alkenes, alkynes, phenols, and carbonyl compounds, supported by experimental data and detailed protocols.

## Relative Reactivity at a Glance

The reactivity of the **tribromide anion** towards different organic substrates generally follows the order:

Phenols (as phenoxides) > Alkenes > Alkynes > Carbonyl Compounds (enol/enolate form)

This trend is influenced by factors such as the electron density of the substrate, the stability of the reaction intermediates, and the reaction conditions.

## Data Presentation: A Quantitative Comparison

The following tables summarize key quantitative data for the reaction of tribromide and related bromine species with various substrates.

Table 1: Reaction of Bromine Species with Phenols

| Phenolic Compound            | Reacting Bromine Species | Second-Order Rate Constant ( $k_2$ )<br>[M <sup>-1</sup> s <sup>-1</sup> ] | Conditions       |
|------------------------------|--------------------------|----------------------------------------------------------------------------|------------------|
| Phenoxide ion                | HOBr                     | $\sim 2 \times 10^8$                                                       | pH $\approx$ 7-8 |
| 4-Methylphenoxide ion        | HOBr                     | $2.1 (\pm 0.5) \times 10^8$                                                | pH > 10          |
| 3-Methoxyphenoxide ion       | HOBr                     | $6.5 \times 10^8$                                                          | pH 5-11          |
| 3-Chlorophenoxide ion        | HOBr                     | $7.9 \times 10^6$                                                          | pH 5-11          |
| 2,4,6-Trichlorophenoxide ion | HOBr                     | $1.4 (\pm 0.1) \times 10^3$                                                | pH > 10          |

Note: In aqueous solutions, the tribromide ion is in equilibrium with molecular bromine (Br<sub>2</sub>) and hypobromous acid (HOBr). The reaction with phenoxide ions is predominantly governed by the reactivity of HOBr.

Table 2: Comparative Reactivity of Alkenes and Alkynes

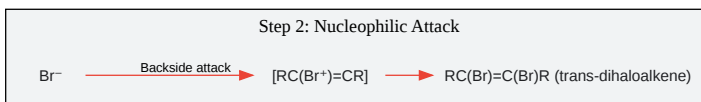
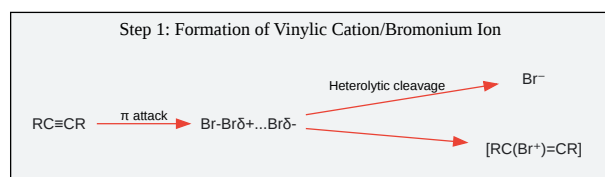
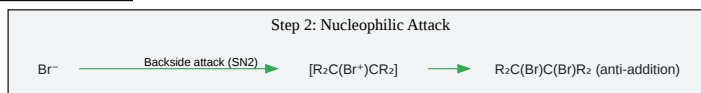
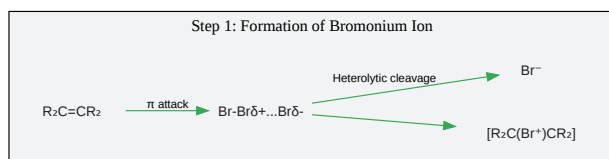
| Substrate Type | General Observation           | Rate Comparison                       |
|----------------|-------------------------------|---------------------------------------|
| Alkenes        | Rapid electrophilic addition  | Faster                                |
| Alkynes        | Slower electrophilic addition | 100 to 1000 times slower than alkenes |

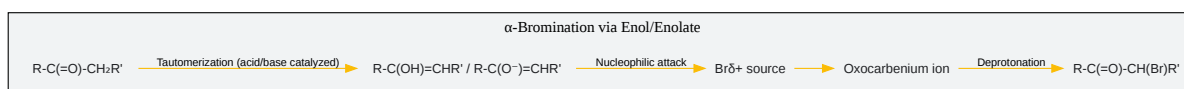
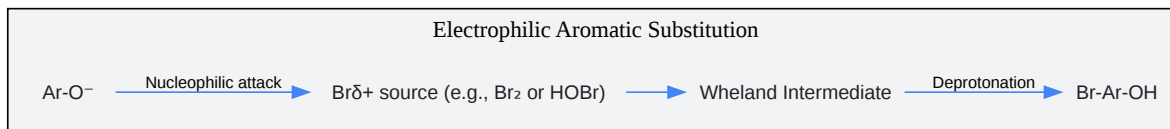
Table 3:  $\alpha$ -Bromination of Carbonyl Compounds with Organic Ammonium Tribromides

| Carbonyl Substrate   | Tribromide Reagent                    | Solvent         | Time   | Yield (%) |
|----------------------|---------------------------------------|-----------------|--------|-----------|
| Acetophenone         | Tetrabutylammonium tribromide (TBATB) | Dichloromethane | 30 min | 95        |
| 4-Methylacetophenone | TBATB                                 | Dichloromethane | 30 min | 92        |
| 4-Nitroacetophenone  | TBATB                                 | Dichloromethane | 60 min | 85        |
| 2-Acetylnaphthalene  | Phenyltrimethylammonium tribromide    | Tetrahydrofuran | -      | 80        |
| 3-Acetylcoumarin     | Tetrabutylammonium tribromide         | Ethanol         | 1 h    | 92        |

## Reaction Mechanisms and Workflows

The following diagrams illustrate the generally accepted mechanisms for the reaction of the **tribromide anion** (as a source of electrophilic bromine) with different substrates.





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